

# Proper Disposal and Safety Procedures for FPFT-2216

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## Compound of Interest

Compound Name: FPFT-2216

Cat. No.: B15608490

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**FPFT-2216**, a "molecular glue" compound utilized in targeted protein degradation research, requires careful handling and disposal to ensure laboratory safety and environmental compliance. This guide provides essential procedural information for researchers, scientists, and drug development professionals.

**FPFT-2216**, with CAS number 2367619-87-0, is recognized as slightly hazardous to water and necessitates adherence to official regulations for waste management. Although small quantities may be permissible for disposal as household waste in some regions, it is best practice within a professional research setting to manage all chemical waste through designated protocols.

## Essential Safety & Handling Information

Proper personal protective equipment (PPE) should be worn at all times when handling **FPFT-2216**. This includes safety glasses, gloves, and a lab coat. Operations should be conducted in a well-ventilated area.

Chemical Identifier & Properties	Value
CAS Number	2367619-87-0
Molecular Formula	C <sub>12</sub> H <sub>12</sub> N <sub>4</sub> O <sub>3</sub> S
Molecular Weight	292.31 g/mol
Appearance	Solid
Storage Conditions	Store at -20°C for long-term stability.
Water Hazard Class	1 (Slightly hazardous for water)[1]

## Spill & Exposure Protocols

In the event of a spill or exposure, the following procedures should be followed immediately:

- After Inhalation: Move the individual to an area with fresh air. If complaints or symptoms persist, consult a doctor.[1]
- After Skin Contact: While the substance is generally not considered a skin irritant, it is recommended to wash the affected area thoroughly with soap and water.[1]
- After Eye Contact: Immediately rinse the opened eye for several minutes under running water.[1]
- After Swallowing: If symptoms persist, seek medical attention.[1]
- Spill Containment: For spills, mechanically pick up the solid material. Ensure the area is well-ventilated. Do not allow the substance to enter sewers or surface/ground water.[1]

## Step-by-Step Disposal Protocol

Disposal of **FPFT-2216** must be conducted in accordance with local, state, and federal regulations. The following is a general procedural guide for laboratory settings.

- Waste Identification and Segregation:

- Identify all waste containing **FPFT-2216**, including pure compound, contaminated labware (e.g., pipette tips, vials), and solutions.
- Segregate **FPFT-2216** waste from other chemical waste streams to avoid unintended reactions. Keep in a suitable, closed container clearly labeled "**FPFT-2216** Waste".<sup>[2]</sup>
- Container Management:
  - Use a chemically resistant, leak-proof container for all **FPFT-2216** waste.
  - The container must be clearly labeled with the full chemical name ("**FPFT-2216**"), the CAS number ("2367619-87-0"), and appropriate hazard warnings.
- Aqueous Waste Neutralization (if applicable):
  - While specific neutralization protocols for **FPFT-2216** are not detailed, any aqueous solutions should be handled as chemical waste. Do not dispose of them down the drain, as the substance is slightly hazardous to aquatic life.
- Final Disposal Procedure:
  - All waste containing **FPFT-2216**, including the designated waste container, must be disposed of through your institution's licensed hazardous waste management service.
  - Do not mix with household waste, despite manufacturer suggestions for "smaller quantities," as this is not a standard or recommended practice in a professional research environment.<sup>[1]</sup>
  - Complete all necessary waste disposal forms as required by your institution and the waste disposal contractor.

## Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **FPFT-2216**.

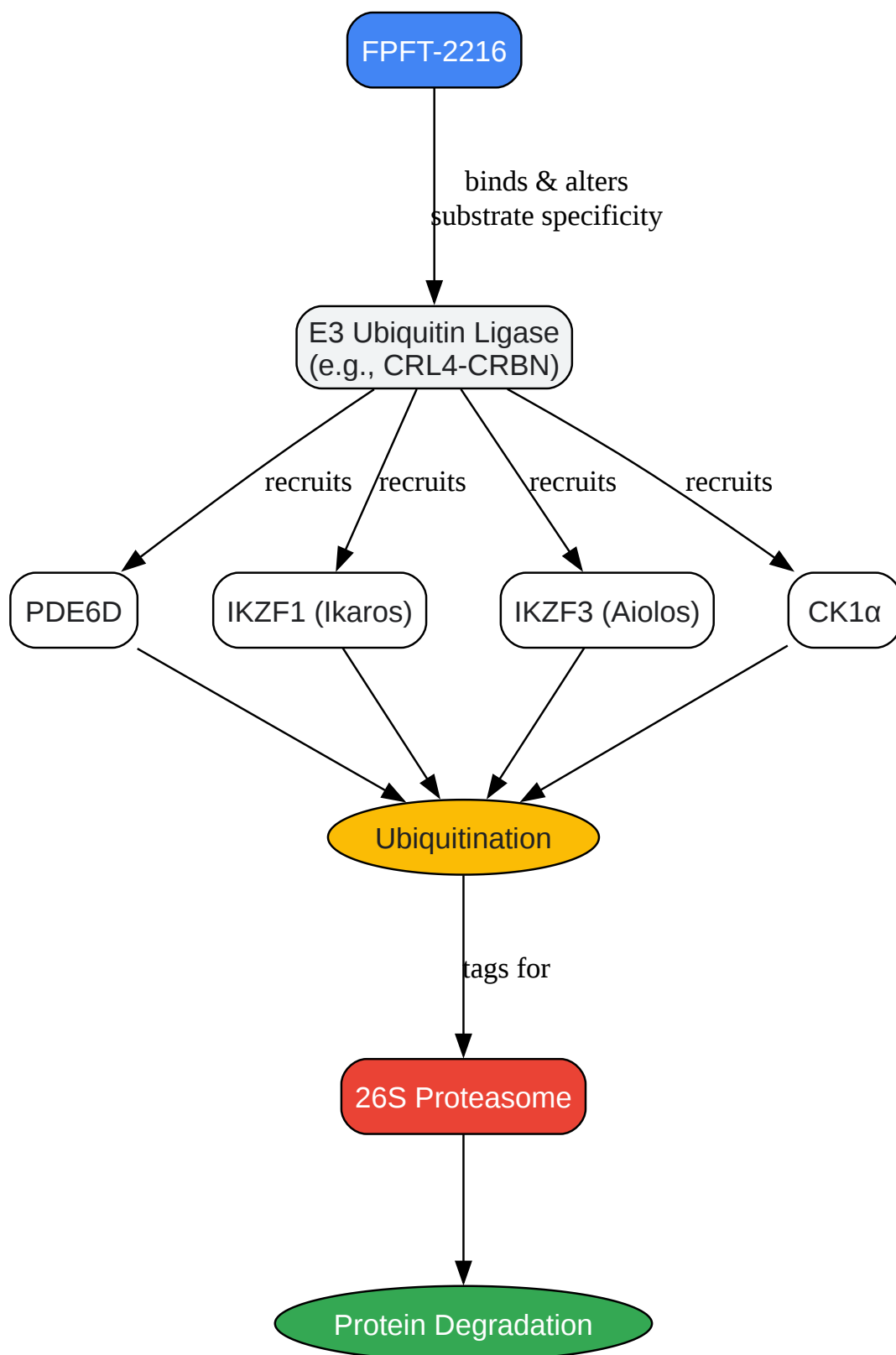


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Caption: Decision workflow for segregating and disposing of **FPFT-2216** waste.

## Signaling Pathway Degradation

**FPFT-2216** functions as a "molecular glue" to induce the degradation of several key proteins. This mechanism involves redirecting the cell's natural waste disposal machinery, the ubiquitin-proteasome system, to target proteins that would not normally be recognized for degradation.



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Caption: Mechanism of **FPFT-2216**-induced protein degradation via the ubiquitin-proteasome system.

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## References

- [1. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [2. targetmol.com \[targetmol.com\]](https://targetmol.com)
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